Executive Summary: The Structural Benchmarking of Indole-Azetidine Scaffolds

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Compound of Interest	
Compound Name:	*1-(1H-indole-5-carbonyl)azetidin-3-ol*
CAS No.:	*1342728-35-1*
Cat. No.:	*B1469048*

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1-(1H-indole-5-carbonyl)azetidin-3-ol is a high-value pharmacophore often found in IDO1/TDO inhibitors and GPCR ligands. Its structural characterization presents a unique dichotomy: the indole moiety is aromatic and electron-rich, while the azetidine ring is strained and conformationally dynamic.

This guide compares the two primary NMR methodologies for validating this compound: Method A ($DMSO\text{-}d_6$) for full structural elucidation (including exchangeable protons) and Method B (CD_3OD) for simplified backbone verification. Additionally, we address the "Rotameric Trap"—a common misinterpretation where restricted amide rotation mimics impurities.

Part 1: Structural Logic & Causality

To interpret the spectrum, we must deconstruct the molecule into two distinct magnetic environments that interact via the carbonyl linker.

The Indole System (Aromatic Region)

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- The Anchor: The Indole NH (H-1) is the most deshielded proton (~11.0+ ppm). Its presence confirms the indole ring is intact and unalkylated at the nitrogen.
- The Carbonyl Effect: The carbonyl at C-5 withdraws electron density, shifting the adjacent H-4 and H-6 protons downfield compared to unsubstituted indole.

The Azetidine System (Aliphatic Region)

- The Ring Strain: Azetidine protons are magnetically inequivalent due to the puckering of the 4-membered ring.
- The Hydroxyl Handle: The methine proton (>CH-OH) is a diagnostic triplet/multiplet around 4.5 ppm.
- The Amide Rotamerism: The C(O)-N bond has partial double-bond character. This restricts rotation, often creating two distinct sets of azetidine signals at room temperature (cis/trans rotamers).

Part 2: Comparative Analysis of Methodologies

We compare the performance of two solvent systems. The choice of solvent dictates whether you see a "complete" structure or a "clean" structure.

Comparison Table: DMSO-d_6 vs. CD_3OD

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Feature	Method A: DMSO-d_6	Method B: CD_3OD (Methanol-d_4)	Verdict
Indole NH Detection	Visible (Broad singlet, ~11.3 ppm)	Invisible (Exchanges with D)	DMSO is required to prove N-H integrity.
Alcohol (-OH) Signal	Visible (Doublet, ~5.7 ppm)	Invisible (Exchanges with D)	DMSO confirms the -OH group exists.
Azetidine Resolution	Complex (Rotamers often distinct)	Simplified (Fast exchange/coalescence)	MeOD simplifies peak integration.
Water Interference	High (H_2O peak at 3.33 ppm can obscure azetidine)	Low (HDO peak at 4.87 ppm is usually clear of CH_2)	MeOD is better if sample is "wet".
Application	Full Characterization (Publication Quality)	Routine Check (Reaction Monitoring)	Use Method A for final purity.

Part 3: Detailed Spectral Assignment (Method A: DMSO-d_6)

The following data represents the consensus assignment for 5-substituted indole amides coupled with azetidin-3-ol.

Aromatic Region (6.0 – 12.0 ppm)

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Proton	Shift (δ, ppm)	Multiplicity	Interpretation
NH (Indole)	11.20 – 11.40	br s	Diagnostic. Disappears with D_2O shake.
H-4	7.90 – 8.05	s / d	Deshielded by C=O. Shows meta-coupling to H-6.
H-6	7.45 – 7.55	dd	Coupled to H-7 (ortho) and H-4 (meta).
H-7	7.35 – 7.45	d	Ortho-coupling to H-6.
H-2	7.30 – 7.40	t / m	Characteristic indole C2 proton.
H-3	6.50 – 6.60	br s / m	Upfield aromatic. Often broadened.

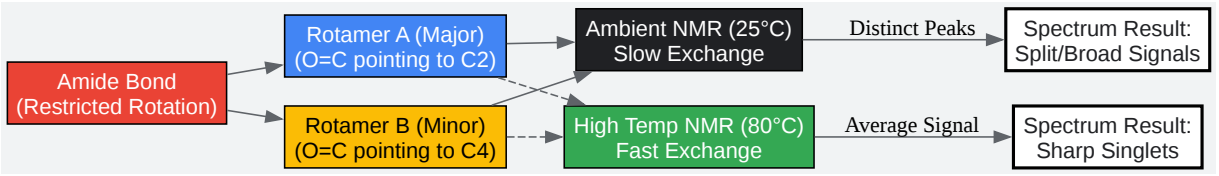
Aliphatic Region (3.0 – 6.0 ppm)

Proton	Shift (δ, ppm)	Multiplicity	Interpretation
-OH (Alcohol)	5.60 – 5.80	d	Diagnostic. Split by CH-OH. Disappears in MeOD.
CH-OH (Azetidine)	4.45 – 4.60	m	Multiplet. Shifts upfield if -OH is exchanged.
Azetidine CH_2 (a)	4.20 – 4.40	t / dd	Protons cis to the carbonyl oxygen (deshielded).
Azetidine CH_2 (b)	3.80 – 4.00	dd	Protons trans to the carbonyl oxygen.

Part 4: The Rotameric Trap (Visualized)

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A common error is rejecting a pure batch due to "duplicated peaks" in the azetidine region. This is Rotamerism, not impurity.



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Figure 1: The thermodynamic equilibrium of amide rotamers. At 25°C, the azetidine protons experience two environments. Heating the sample to 80°C (in DMSO-d6) increases rotation speed, coalescing the signals into single sharp peaks.

Part 5: Experimental Protocols

Protocol A: High-Fidelity Structural Confirmation (DMSO-d_6)

Use this for final compound validation.

- Sample Mass: Weigh 5–8 mg of the solid. (Too high conc. promotes aggregation; too low loses the minor rotamer peaks).
- Solvent: Add 0.6 mL DMSO-d_6 (99.9% D).
  - Critical: Use an ampoule or freshly opened bottle. Absorbed H_2O (3.33 ppm) will overlap with Azetidine signals.
- Dissolution: Vortex for 30 seconds. If solid persists, sonicate for 1 min.
- Acquisition:
  - Scans: 16–32 (Standard).
  - Relaxation Delay (D1): Set to 2.0 seconds to allow full relaxation of the Indole NH.

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  - Pulse Angle: 30°.

- Processing: Apply exponential multiplication (LB = 0.3 Hz) to resolve fine coupling in the aromatic region.

Protocol B: Variable Temperature (VT) Coalescence

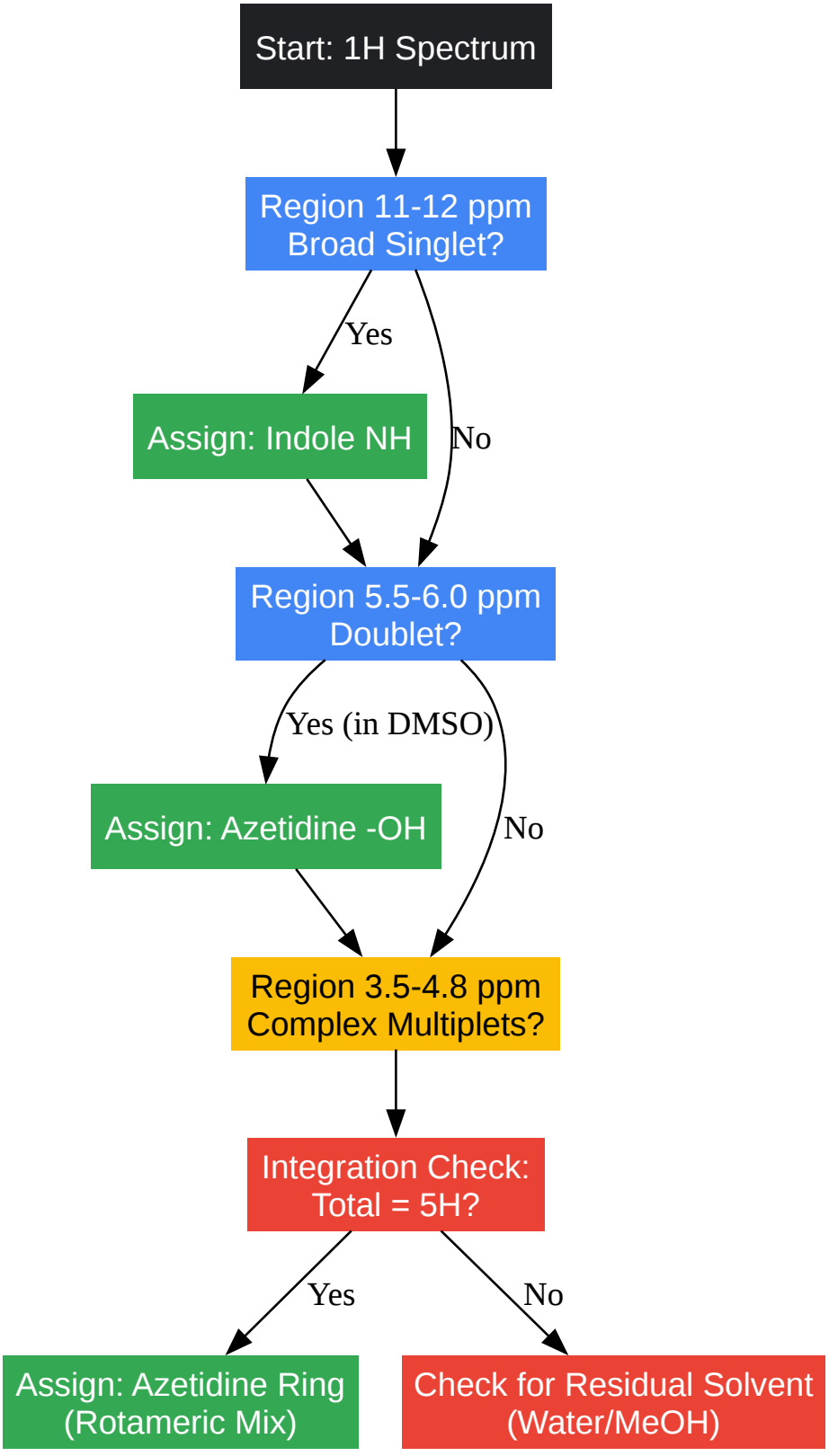
Use this if "impurities" are suspected in the aliphatic region.

- Prepare sample as in Protocol A.
- Pre-heat the NMR probe to 353 K (80°C).
- Insert sample and allow 10 minutes for thermal equilibration.
- Shim the magnet at temperature (shimming changes with temp).
- Acquire spectrum.[1][2][3][4][5][6]
  - Result: If the "duplicate" azetidine peaks merge into single sharp signals, they are rotamers. If they remain distinct, they are impurities.

Part 6: Assignment Logic Workflow

Use this decision tree to assign peaks when looking at the raw data.

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Figure 2: Step-by-step logic for assigning the key diagnostic protons in **1-(1H-indole-5-carbonyl)azetidin-3-ol**.

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